

# Technical Guide: (6-(Difluoromethoxy)pyridin-3-yl)methanamine (CAS 1198103-43-3)

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## Compound of Interest

Compound Name: (6-(Difluoromethoxy)pyridin-3-yl)methanamine

Cat. No.: B598485

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, safety information, and suppliers of the compound with CAS number 1198103-43-3, identified as **(6-(Difluoromethoxy)pyridin-3-yl)methanamine**.

## Chemical Properties and Identification

**(6-(Difluoromethoxy)pyridin-3-yl)methanamine** is a pyridine derivative. Below is a summary of its key chemical properties.

| Property          | Value   | Source  |
|-------------------|---|---|
| CAS Number        | 1198103-43-3  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Synonyms          | C-(6-Difluoromethoxy-pyridin-3-yl)-methylaniline, 3-Pyridinemethanamine, 6-(difluoromethoxy)- | <a href="#">[1]</a> <a href="#">[6]</a>   |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> F <sub>2</sub> N <sub>2</sub> O                                 | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| Molecular Weight  | 174.15 g/mol  | <a href="#">[1]</a>   |
| Appearance        | Liquid  | <a href="#">[5]</a>   |
| SMILES            | <chem>NCc1ccc(nc1)OC(F)F</chem>   | <a href="#">[3]</a>   |

Note: Many physical properties such as boiling point, melting point, and density are not readily available in the public domain.[\[5\]](#)

## Safety and Handling

A Safety Data Sheet (SDS) for this compound indicates the following hazards and necessary precautions.[\[5\]](#)

- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[\[5\]](#)
  - H318: Causes serious eye damage.[\[5\]](#)
- Precautionary Statements:
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)

- Stability: Stable under recommended storage conditions.[5]
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[5]

This substance should only be handled by trained professionals in a well-ventilated laboratory setting.[5]

## Sourcing and Suppliers

**(6-(Difluoromethoxy)pyridin-3-yl)methanamine** is available from several chemical suppliers, typically for research and development purposes.

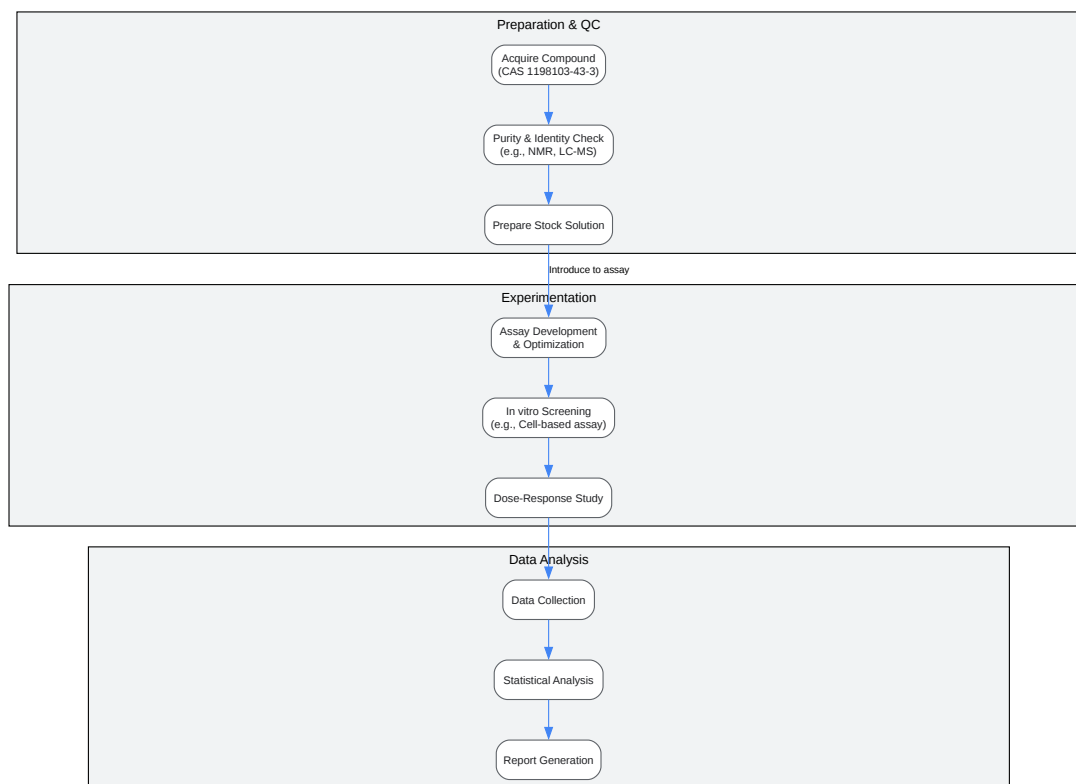
| Supplier                    | Purity | Location      |
|-----------------------------|--------|---------------|
| Aladdin Scientific          | 97%    | United States |
| Matrix Scientific           | 95%    | United States |
| SynQuest Laboratories, Inc. | -      | United States |
| Sobekbio Biosciences        | 98%    | -             |
| ChemScene LLC               | -      | -             |
| BLD Pharmatech Co., Ltd.    | 97%    | -             |
| Bidepharm                   | 97%    | China         |
| Acmech Biochemical          | -      | -             |
| AbacipharmTech              | -      | -             |

Note: This list is not exhaustive and availability may vary. Purity levels are as reported by the suppliers.[1][3][5][10][11][12]

## Experimental Protocols and Biological Activity

Detailed experimental protocols for the synthesis or specific biological applications of CAS 1198103-43-3 are not available in the reviewed public literature. Similarly, no specific signaling pathways involving this compound have been documented.

Researchers acquiring this compound would typically follow a general workflow to characterize and test it.

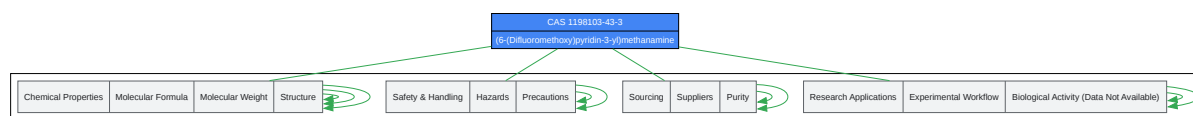


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Caption: General experimental workflow for a novel chemical compound.

## Logical Structure of this Guide

The information in this guide is structured to provide a clear and logical progression for the reader, from basic identification to practical considerations for its use in research.



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Caption: Logical flow of information presented in this technical guide.

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## References

- 1. 1198103-43-3 CAS Manufactory [m.chemicalbook.com]
- 2. Carbohydrate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 3. 3-Pyridinemethanamine, 6-(difluoromethoxy)- [sobekbio.com]
- 4. Chemical Product Catalog \_Letter D\_Page 782\_Chemicalbook [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. Chemical-Suppliers | Product Search [chemical-suppliers.eu]
- 7. Page loading... [guidechem.com]
- 8. Pyridine Derivatives (8) [myskinrecipes.com]
- 9. myskinrecipes.com [myskinrecipes.com]
- 10. CAS:943843-27-4, (2-(二氟甲氧基)吡啶-4-基)甲胺盐酸盐-毕得医药 [bidepharm.com]
- 11. CAS:1198103-43-3, 6-二氟甲氧基吡啶-3-甲胺-毕得医药 [bidepharm.com]
- 12. CAS:1198103-42-2, 6-(二氟甲氧基)吡啶-3-甲腈-毕得医药 [bidepharm.com]

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